

In-Depth Technical Guide to Methyl 1-aminocyclopropanecarboxylate Hydrochloride

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Compound of Interest

Compound Name: Methyl 1-aminocyclopropanecarboxylate hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, and synthesis of **Methyl 1-aminocyclopropanecarboxylate hydrochloride**, a key building block in pharmaceutical and agrochemical research.

Chemical Structure and Properties

Methyl 1-aminocyclopropanecarboxylate hydrochloride is the hydrochloride salt of the methyl ester of 1-aminocyclopropanecarboxylic acid. The presence of the cyclopropane ring imparts significant conformational rigidity to the molecule.

Chemical Structure:

Caption: Chemical structure of **Methyl 1-aminocyclopropanecarboxylate hydrochloride**.

Physicochemical Properties:

The following table summarizes the key physicochemical properties of **Methyl 1-aminocyclopropanecarboxylate hydrochloride**.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ ClNO ₂	[1]
Molecular Weight	151.59 g/mol	[1]
CAS Number	72784-42-0	[2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	185-186 °C	[3]
Solubility	Soluble in water.	
SMILES	<chem>COC(=O)C1(CC1)N.Cl</chem>	[1]
InChI	InChI=1S/C5H9NO2.ClH/c1-8-4(7)5(6)2-3-5;/h2-3,6H2,1H3;1H	[1]

Spectroscopic Data

Detailed spectroscopic data is essential for the unambiguous identification and characterization of **Methyl 1-aminocyclopropanecarboxylate hydrochloride**. While a comprehensive set of spectra for the hydrochloride salt is not readily available in public databases, data for the free base and related compounds, along with general chemical principles, allow for a confident structural assignment.

Mass Spectrometry:

A mass spectrum of the free base, Methyl 1-aminocyclopropanecarboxylate, shows a molecular ion peak (M⁺) at m/z = 116.2, which corresponds to the calculated mass of the C₅H₉NO₂ fragment.[3]

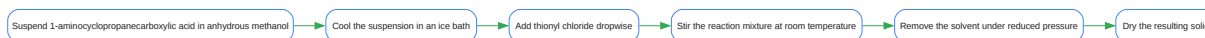
Synthesis Protocols

Several methods for the synthesis of **Methyl 1-aminocyclopropanecarboxylate hydrochloride** have been reported, primarily involving the esterification of 1-aminocyclopropanecarboxylic acid.

Method 1: Esterification using Thionyl Chloride in Methanol

This is a common and efficient method for the synthesis of the target compound.

Experimental Workflow:



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References

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- 2. Methyl 1-Aminocyclopropanecarboxylate(72784-43-1) ¹H NMR [m.chemicalbook.com]
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- 4. To cite this document: BenchChem. [In-Depth Technical Guide to Methyl 1-aminocyclopropanecarboxylate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013478#structure-of-methyl-1-aminocyclopropanecarboxylate-hydrochloride]

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